

Physical properties of 2,3-Dihydroxypropyl acetate (boiling point, melting point, density)

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Compound of Interest

Compound Name: 2,3-Dihydroxypropyl acetate

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An In-depth Technical Guide to the Physical Properties of 2,3-Dihydroxypropyl Acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2,3-Dihydroxypropyl acetate**, a compound of interest in various scientific and pharmaceutical applications. Also known as glycerol monoacetate or monoacetin, this document details its boiling point, melting point, and density, supported by experimental protocols and data presented for clarity and comparative analysis.

Core Physical Properties

2,3-Dihydroxypropyl acetate (CAS No: 106-61-6) is a viscous, colorless to pale yellow liquid. [1] Its physical characteristics are crucial for handling, formulation, and application in research and development.

Data Summary

The following table summarizes the key physical properties of **2,3-Dihydroxypropyl acetate**, compiled from various sources.

Physical Property	Value	Conditions	Source(s)
Boiling Point	129-131 °C	at 3 mmHg	[1]
158 °C	[2][3]		
253 °C	[4]		
258 °C	[2]		
316 °F (158 °C)	at 16.5 mmHg	[1]	
Melting Point	-78 °C	[1]	
3 °C	[2]		
Density	1.206 g/cm ³	at 20 °C/4 °C	[1]
1.21 g/mL	[3]		
1.22 g/cm ³	[4]		

Experimental Protocols

The determination of these physical properties requires precise and standardized experimental methodologies. Below are detailed protocols for measuring the boiling point, melting point, and density of **2,3-Dihydroxypropyl acetate**.

Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.[5]

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube

- Heating oil (e.g., mineral oil)
- Bunsen burner or heating mantle
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- A small amount of **2,3-Dihydroxypropyl acetate** (approximately 0.5 mL) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is securely attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in the Thiele tube containing heating oil, ensuring the oil level is above the sample but below the opening of the test tube.
- The side arm of the Thiele tube is gently heated.^[5] This design promotes convection currents, ensuring uniform heating of the oil bath.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^[5] This occurs when the vapor pressure of the substance equals the atmospheric pressure.

Melting Point Determination (Capillary Method)

For substances that are solid at or near room temperature, the capillary melting point method is standard.^{[6][7]} Given that **2,3-Dihydroxypropyl acetate** can have a melting point around 3 °C, this method would require a cooling bath.^[2]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp) or a Thiele tube setup
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Cooling bath (e.g., ice-water or ice-salt mixture)

Procedure:

- A small, finely powdered sample of solidified **2,3-Dihydroxypropyl acetate** is packed into the sealed end of a capillary tube to a height of 2-3 mm.
- The capillary tube is attached to a thermometer, with the sample aligned with the thermometer bulb.
- The assembly is immersed in a cooling bath within the melting point apparatus.
- The temperature of the bath is slowly raised (approximately 1-2 °C per minute) as it approaches the expected melting point.
- The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid.^[7] A narrow melting point range is indicative of a pure compound.^[6]

Density Determination (Pycnometer Method)

A pycnometer is a flask with a specific, accurately known volume, used for the precise determination of density.^[8]

Apparatus:

- Pycnometer (volumetric flask with a ground-glass stopper containing a capillary tube)
- Analytical balance
- Constant temperature water bath

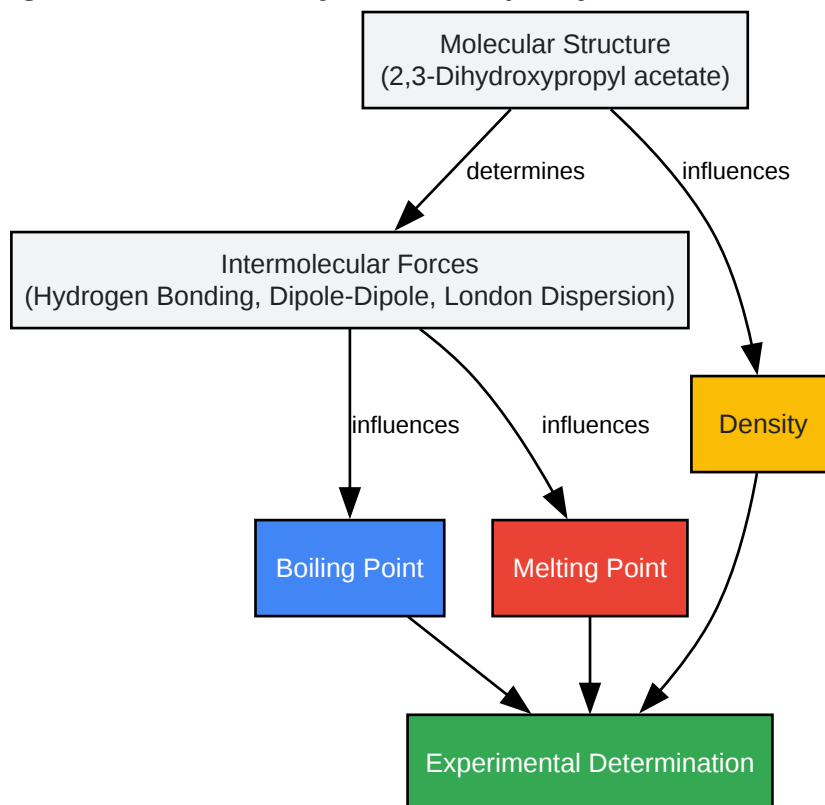
Procedure:

- The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed ($m_{\text{pycnometer}}$).
- The pycnometer is filled with **2,3-Dihydroxypropyl acetate**, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped away.
- The filled pycnometer is placed in a constant temperature water bath (e.g., 20 °C) to allow the liquid to reach thermal equilibrium.
- The pycnometer is removed from the bath, dried on the outside, and its total mass is weighed (m_{total}).
- The mass of the **2,3-Dihydroxypropyl acetate** is calculated: $m_{\text{sample}} = m_{\text{total}} - m_{\text{pycnometer}}$.
- The density is then calculated using the known volume of the pycnometer ($V_{\text{pycnometer}}$):
 $\text{Density} = m_{\text{sample}} / V_{\text{pycnometer}}$.

Logical Relationship of Physical Properties

The physical properties of a compound are intrinsically linked to its molecular structure and the intermolecular forces present. The following diagram illustrates the logical flow from molecular characteristics to the observable physical properties of **2,3-Dihydroxypropyl acetate**.

Logical Flow of Physical Property Determination



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Caption: Logical relationship of **2,3-Dihydroxypropyl acetate**'s properties.

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